

Application Notes and Protocols for N-[4-(dimethylamino)phenyl]acetamide

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Compound of Interest

Compound Name: *n*-[4-(dimethylamino)phenyl]acetamide

Cat. No.: B181613

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling and optimal storage of **N-[4-(dimethylamino)phenyl]acetamide**, a compound often used in chemical synthesis and pharmaceutical research. The following protocols are based on best practices for handling similar aromatic amide compounds and are intended to ensure the integrity of the material and the safety of laboratory personnel.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **N-[4-(dimethylamino)phenyl]acetamide** and related compounds is presented below. This information is critical for understanding the substance's behavior under various experimental and storage conditions.

Property	N-[4-(dimethylamino)phenyl]acetamide	Acetamide (Related Compound)	N,N-Dimethylacetamide (Related Compound)
Molecular Formula	C10H14N2O[1]	C2H5NO[2]	C4H9NO[3]
Molecular Weight	178.23 g/mol [1]	59.07 g/mol [2]	87.12 g/mol [3]
Appearance	Solid (assumed)	White crystals[2]	Colorless liquid[3]
Melting Point	Not available	79 - 81 °C[2]	-20 °C[3][4]
Boiling Point	Not available	221 °C[2]	164.5 - 166 °C[3][4]
Solubility	Not available	2000 g/L in water (20°C)[2]	Miscible with water[3][4]

Safety and Hazard Information

While specific GHS hazard classifications for **N-[4-(dimethylamino)phenyl]acetamide** are not readily available, data from analogous compounds suggest that it should be handled with care. The primary hazards associated with similar aromatic amides include potential irritation and harmful effects upon ingestion or inhalation.

Hazard Category	Associated Risks and Precautions
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled. Avoid direct contact and generation of dust.
Skin Corrosion/Irritation	May cause skin irritation. Wear appropriate protective gloves.
Eye Damage/Irritation	May cause serious eye irritation. Wear safety glasses or goggles.
Carcinogenicity	Some related acetamide compounds are suspected of causing cancer.[5] Handle as a potential carcinogen and minimize exposure.

Handling Protocols

Before handling **N-[4-(dimethylamino)phenyl]acetamide**, all personnel must be equipped with the following PPE:

- Gloves: Nitrile or neoprene gloves.
- Eye Protection: Chemical safety goggles or a face shield.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If handling large quantities or if dust generation is likely, use a NIOSH-approved respirator with an appropriate particulate filter.[\[2\]](#)
- Ventilation: Always handle this compound in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[\[2\]](#)[\[6\]](#)
- Safety Equipment: An eyewash station and a safety shower should be readily accessible in the work area.[\[2\]](#)[\[7\]](#)
- Preparation: Ensure the work area is clean and uncluttered. Assemble all necessary equipment and reagents before opening the container of **N-[4-(dimethylamino)phenyl]acetamide**.
- Dispensing:
 - Minimize dust generation when weighing and transferring the solid.[\[2\]](#)
 - Use a spatula or scoop to handle the material.
 - Close the container tightly immediately after use.
- Dissolution: If preparing a solution, add the solid to the solvent slowly while stirring to prevent splashing.
- Waste Disposal: Dispose of waste materials in a designated, labeled container for chemical waste, following all local, state, and federal regulations.

- Decontamination: Clean the work area and any contaminated equipment with an appropriate solvent and then soap and water.

Storage Guidelines

Proper storage is crucial to maintain the stability and purity of **N-[4-(dimethylamino)phenyl]acetamide**.

- Temperature: Store in a cool, dry place.[2][6] Some related compounds are stored at 4°C.[8]
- Atmosphere: Store in a tightly closed container to protect from moisture, as related compounds can be hygroscopic.[2][6] For sensitive applications, storage under an inert atmosphere (e.g., nitrogen or argon) may be beneficial.[7][8]
- Light: Protect from light.[8]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and metals.[2][6]

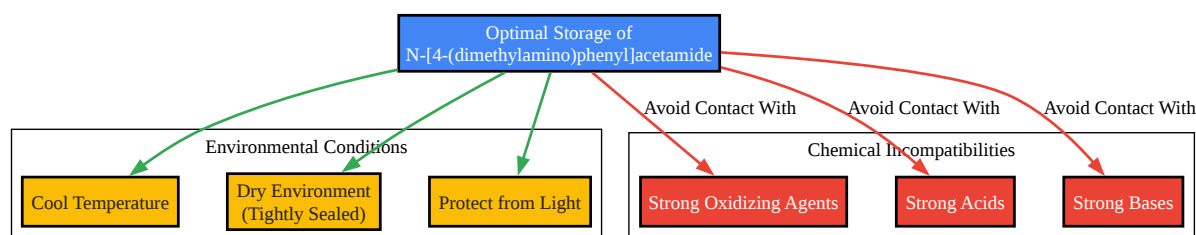
Experimental Workflow and Storage Logic

The following diagrams illustrate the general workflow for handling solid chemicals and the logical considerations for proper storage.



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General workflow for handling solid chemical compounds.



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Key factors for the proper storage of **N-[4-(dimethylamino)phenyl]acetamide**.

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